

# Application Notes: Dyeing Cotton with Reactive Black 1

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## Compound of Interest

Compound Name: *Reactive Black 1*

Cat. No.: *B1172099*

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## Introduction

Reactive dyes are a class of colored organic compounds that form a covalent bond with the fiber, becoming an integral part of it.<sup>[1]</sup> This chemical bonding results in excellent wash fastness and vibrant shades, making reactive dyes a popular choice for dyeing cellulosic fibers like cotton.<sup>[1][2]</sup> **Reactive Black 1** is a vinyl sulfone-based reactive dye used to achieve deep, rich black shades on cotton fabrics with good fastness properties.<sup>[3]</sup> The dyeing process involves three key stages: exhaustion of the dye onto the fiber, fixation of the dye to the fiber in the presence of an alkali, and a final wash-off to remove any unfixed dye.<sup>[1][4]</sup>

## Mechanism of Dyeing

The dyeing of cotton with **Reactive Black 1** involves the formation of a covalent bond between the reactive group of the dye and the hydroxyl (-OH) groups of the cellulose in the cotton fiber.<sup>[1][2]</sup> This reaction is typically carried out under alkaline conditions and at elevated temperatures. The process begins with the adsorption of dye molecules onto the fiber surface, a step facilitated by the addition of an electrolyte like sodium chloride or Glauber's salt, which helps to overcome the natural repulsion between the anionic dye and the negatively charged cotton fiber in water.<sup>[2][5]</sup> Following this exhaustion phase, an alkali such as soda ash is introduced to raise the pH of the dyebath. This high pH catalyzes the chemical reaction between the dye's reactive group and the cotton's hydroxyl groups, leading to the formation of a stable, covalent dye-fiber bond.<sup>[2][4]</sup>

## Key Parameters in the Dyeing Process

Several parameters critically influence the success of the dyeing process:

- Temperature: **Reactive Black 1**, being a hot brand reactive dye, requires higher temperatures (typically 60-90°C) for optimal fixation.[1][3][6]
- pH: An alkaline pH (typically 10-12.5) is essential for the fixation reaction.[2][7] This is achieved by adding alkali like soda ash (sodium carbonate).
- Electrolyte Concentration: The amount of salt used depends on the desired depth of shade. For deep shades like black, a higher salt concentration is required to promote dye exhaustion.[2][8]
- Liquor Ratio: This is the ratio of the weight of the dye liquor to the weight of the fabric. A lower liquor ratio can lead to higher dye fixation and reduced water consumption.[3][9]
- Dyeing Time: Sufficient time must be allowed for both the exhaustion and fixation phases to ensure even and deep dyeing.[3]

## Experimental Protocol

This protocol details the procedure for dyeing a 100g sample of pre-scoured and bleached cotton fabric with **Reactive Black 1** to achieve a deep black shade.

### 1. Materials and Reagents

- 100g pre-scoured and bleached cotton fabric
- **Reactive Black 1** dye
- Sodium chloride (NaCl) or Glauber's salt (Na<sub>2</sub>SO<sub>4</sub>)
- Soda ash (Na<sub>2</sub>CO<sub>3</sub>)
- Acetic acid (CH<sub>3</sub>COOH)
- Non-ionic soaping agent
- Distilled water

- Laboratory dyeing machine or a stainless steel beaker with a stirrer and heating arrangement

## 2. Preparation of Solutions

- Dye Solution: Prepare a stock solution of **Reactive Black 1**. For a 2% shade, weigh 2g of **Reactive Black 1** dye powder, make a paste with a small amount of cold water, and then dissolve it in hot water (around 80°C) to make a final volume of 100mL.[10]
- Salt Solution: Prepare a concentrated solution of sodium chloride or Glauber's salt.
- Alkali Solution: Prepare a solution of soda ash.

## 3. Dyeing Procedure

- Set the dyebath with the required amount of water according to the chosen liquor ratio (e.g., 1:10, which would be 1 liter for 100g of fabric).[7][11]
- Start the dyeing process at a temperature of 40-50°C.[6][10]
- Add the pre-wetted cotton fabric to the dyebath and run for 5-10 minutes to ensure even wetting.
- Add the prepared dye solution to the dyebath and continue running for 10-15 minutes to allow for even distribution of the dye.[8][10]
- Gradually add the required amount of salt in two to three portions over 15-20 minutes. This helps in the uniform exhaustion of the dye onto the fabric.[6][10]
- Raise the temperature of the dyebath to the optimal fixation temperature, typically 80-90°C, over 30 minutes.[3][6]
- Run the fabric at this temperature for another 20-30 minutes to ensure maximum dye exhaustion.
- Add the pre-dissolved soda ash to the dyebath in two portions over 10-15 minutes. This will initiate the fixation process.

- Continue the dyeing at 80-90°C for another 45-60 minutes for complete fixation of the dye.[6]
- After the fixation period, drain the dyebath.

#### 4. Post-Dyeing Wash-off

- Rinse: Rinse the dyed fabric thoroughly with cold water to remove loose dye from the surface.[8]
- Hot Wash: Wash the fabric in hot water.
- Soaping: Treat the fabric in a bath containing a non-ionic soaping agent (e.g., 1-2 g/L) at or near boiling temperature for 10-15 minutes. This step is crucial to remove any unfixed or hydrolyzed dye, which in turn improves the wash fastness of the dyed fabric.[5][7]
- Rinse: Rinse the fabric again with hot water followed by cold water until the water runs clear. [8]
- Neutralization (Optional): A final rinse with a dilute solution of acetic acid can be done to neutralize any residual alkali.
- Drying: Squeeze the excess water from the fabric and dry it in a dryer or by air drying.

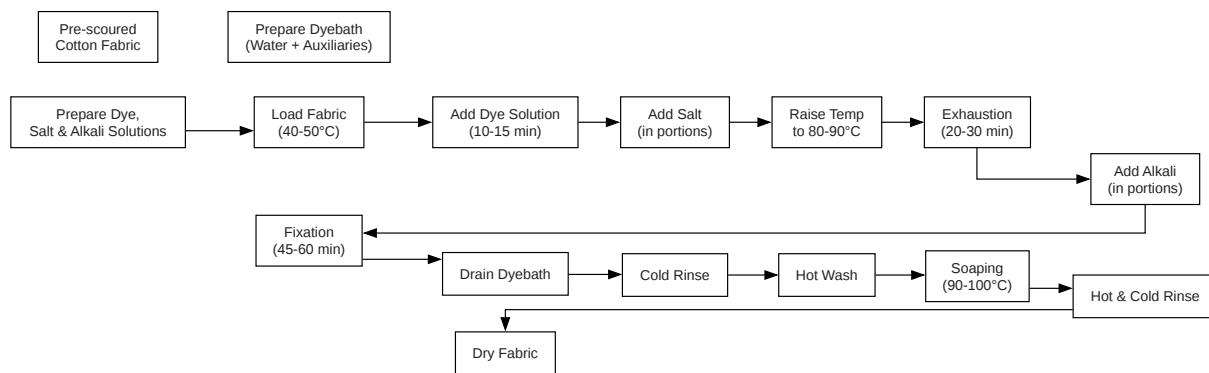
## Data Presentation

Table 1: Quantitative Parameters for Dyeing Cotton with **Reactive Black 1** (Deep Shade)

Parameter	Value	Unit	Notes
Dye (Reactive Black 1)	2 - 4	% (owf)	"owf" stands for "on the weight of fabric". Higher percentage for deeper shades. <a href="#">[12]</a> <a href="#">[13]</a>
Liquor Ratio	1:10 - 1:20	-	Ratio of the volume of dye liquor to the weight of the fabric. <a href="#">[3]</a> <a href="#">[7]</a>
Salt (NaCl or Na <sub>2</sub> SO <sub>4</sub> )	60 - 80	g/L	Higher concentrations are needed for dark shades to aid in dye exhaustion. <a href="#">[7]</a> <a href="#">[10]</a>
Alkali (Soda Ash, Na <sub>2</sub> CO <sub>3</sub> )	15 - 20	g/L	Used as the fixing agent to create alkaline conditions. <a href="#">[3]</a> <a href="#">[10]</a>
Initial Dyeing Temperature	40 - 50	°C	Temperature at which the fabric and dye are introduced. <a href="#">[10]</a>
Fixation Temperature	80 - 90	°C	Optimal temperature for the reaction between the hot brand dye and cotton. <a href="#">[3]</a> <a href="#">[6]</a>
Total Dyeing Time	90 - 120	minutes	Includes time for exhaustion, salt and alkali addition, and fixation. <a href="#">[12]</a>
Soaping Temperature	90 - 100	°C	High temperature is required for effective removal of unfixed dye. <a href="#">[5]</a>

Soaping Agent	1 - 2	g/L	Non-ionic detergent.
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## Mandatory Visualization



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Caption: Experimental workflow for dyeing cotton with **Reactive Black 1**.

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